

# Navigating the Safety Profile of 3-(Methylsulfonyl)benzoic Acid: A Technical Guide

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## Compound of Interest

Compound Name: 3-(Methylsulfonyl)benzoic acid

Cat. No.: B181073

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the material safety data for **3-(Methylsulfonyl)benzoic acid**, a key intermediate in various chemical syntheses. This document is intended to serve as a vital resource for researchers, scientists, and professionals in drug development by consolidating available safety data, outlining relevant experimental methodologies, and illustrating key safety assessment workflows.

## Chemical Identification and Physical Properties

**3-(Methylsulfonyl)benzoic acid** is a solid organic compound. A summary of its key identifiers and physical properties is provided below.

Property	Value	Reference
Chemical Name	3-(Methylsulfonyl)benzoic acid	
Synonyms	3-Methanesulfonyl-benzoic acid, m-Methylsulfonylbenzoic acid	<a href="#">[1]</a>
CAS Number	5345-27-7	<a href="#">[2]</a>
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>4</sub> S	<a href="#">[2]</a>
Molecular Weight	200.21 g/mol	<a href="#">[1]</a>
Appearance	White to very slightly yellow powder	<a href="#">[1]</a>
Melting Point	230-238 °C	<a href="#">[1]</a>
Boiling Point	230-238 °C (Decomposes)	<a href="#">[1]</a>
Density	1.4787 g/cm <sup>3</sup> (rough estimate)	<a href="#">[1]</a>
pKa	3.52 (at 25°C)	<a href="#">[1]</a>
Solubility	No data available	

## Hazard Identification and Classification

**3-(Methylsulfonyl)benzoic acid** is classified as a hazardous substance. The primary hazard is its potential to cause serious eye damage. It may also cause skin and respiratory irritation.

## GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating hazard information.

Hazard Class	Category	Hazard Statement
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation

Source: Aggregated GHS information from multiple suppliers.[\[1\]](#)[\[3\]](#)

## Hazard Pictograms and Signal Word

- Pictogram: Corrosion (GHS05)
- Signal Word: Danger[\[2\]](#)

## Precautionary Statements

A summary of key precautionary statements is provided below.

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spay.
P280		Wear protective gloves/protective clothing/eye protection/face protection. <a href="#">[2]</a>
Response	P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. <a href="#">[2]</a>
P310		Immediately call a POISON CENTER/doctor. <a href="#">[2]</a>
Storage	P405	Store locked up.

## Toxicological Data

Specific quantitative toxicological data for **3-(Methylsulfonyl)benzoic acid** is limited in publicly available literature. Many safety data sheets indicate "no data available" for acute toxicity endpoints.

Endpoint	Route	Species	Value	Reference
Acute Oral Toxicity (LD50)	Oral	-	No data available	
Acute Dermal Toxicity (LD50)	Dermal	-	No data available	
Acute Inhalation Toxicity (LC50)	Inhalation	-	No data available	
Skin Irritation	Dermal	-	Causes skin irritation	[1]
Eye Irritation	Ocular	-	Causes serious eye damage	[2]
Respiratory Irritation	Inhalation	-	May cause respiratory irritation	[1]
Sensitization	-	-	A related compound, 3-(bromomethyl)-2-chloro-4-(methylsulfonyl)-benzoic acid, has been identified as a respiratory sensitizer, suggesting a potential for sensitization with this class of compounds.	

## Experimental Protocols

Detailed experimental protocols for toxicological studies on **3-(Methylsulfonyl)benzoic acid** are not publicly available. However, standardized methodologies, such as those outlined by the

Organisation for Economic Co-operation and Development (OECD), are typically followed for regulatory safety testing.

## Skin Irritation Testing (based on OECD Guideline 404 & 439)

The potential for a substance to cause skin irritation is assessed through in vivo or in vitro methods.

- In Vivo (OECD 404): A single dose of the test substance is applied to the skin of an experimental animal (typically a rabbit). The site is observed for signs of erythema (redness) and edema (swelling) at specified intervals.
- In Vitro (OECD 439): Reconstructed human epidermis (RhE) models are used. The test substance is applied to the tissue surface, and cell viability is measured to determine the level of irritation.[\[4\]](#)

## Eye Irritation Testing (based on OECD Guideline 405)

The potential for a substance to cause eye irritation or damage is evaluated, with a strong emphasis on avoiding animal testing where possible.

- Weight-of-the-Evidence Analysis: Before any in vivo testing, all existing relevant data is analyzed.
- In Vitro/Ex Vivo Methods: Validated in vitro or ex vivo tests are performed to predict eye corrosion or irritation.
- In Vivo (OECD 405): If necessary, a single dose of the test substance is applied to the eye of an experimental animal (typically a rabbit). The eye is observed for effects on the cornea, iris, and conjunctiva at specified intervals.

## First Aid Measures

In the event of exposure to **3-(Methylsulfonyl)benzoic acid**, the following first aid measures should be taken:

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. <a href="#">[2]</a>
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

## Handling and Storage

Proper handling and storage procedures are crucial to minimize the risk of exposure.

- **Handling:** Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
- **Storage:** Keep container tightly closed in a dry and well-ventilated place. Store in a cool, dry place.

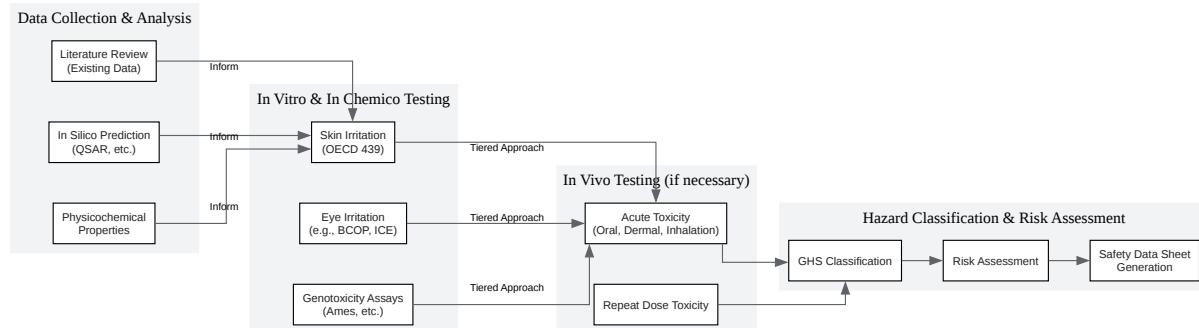
## Ecotoxicological Information

Specific ecotoxicological data for **3-(Methylsulfonyl)benzoic acid** is largely unavailable.

Endpoint	Result	Reference
Aquatic Toxicity	May cause long-lasting harmful effects to aquatic life. However, one source states that 0% of the mixture consists of component(s) of unknown hazards to the aquatic environment.	<a href="#">[4]</a>
Persistence and Degradability	No data available. Benzoic acid and its derivatives are generally considered to be biodegradable.	<a href="#">[4]</a>
Bioaccumulation	No data available.	<a href="#">[4]</a>
Mobility in Soil	No data available.	<a href="#">[4]</a>

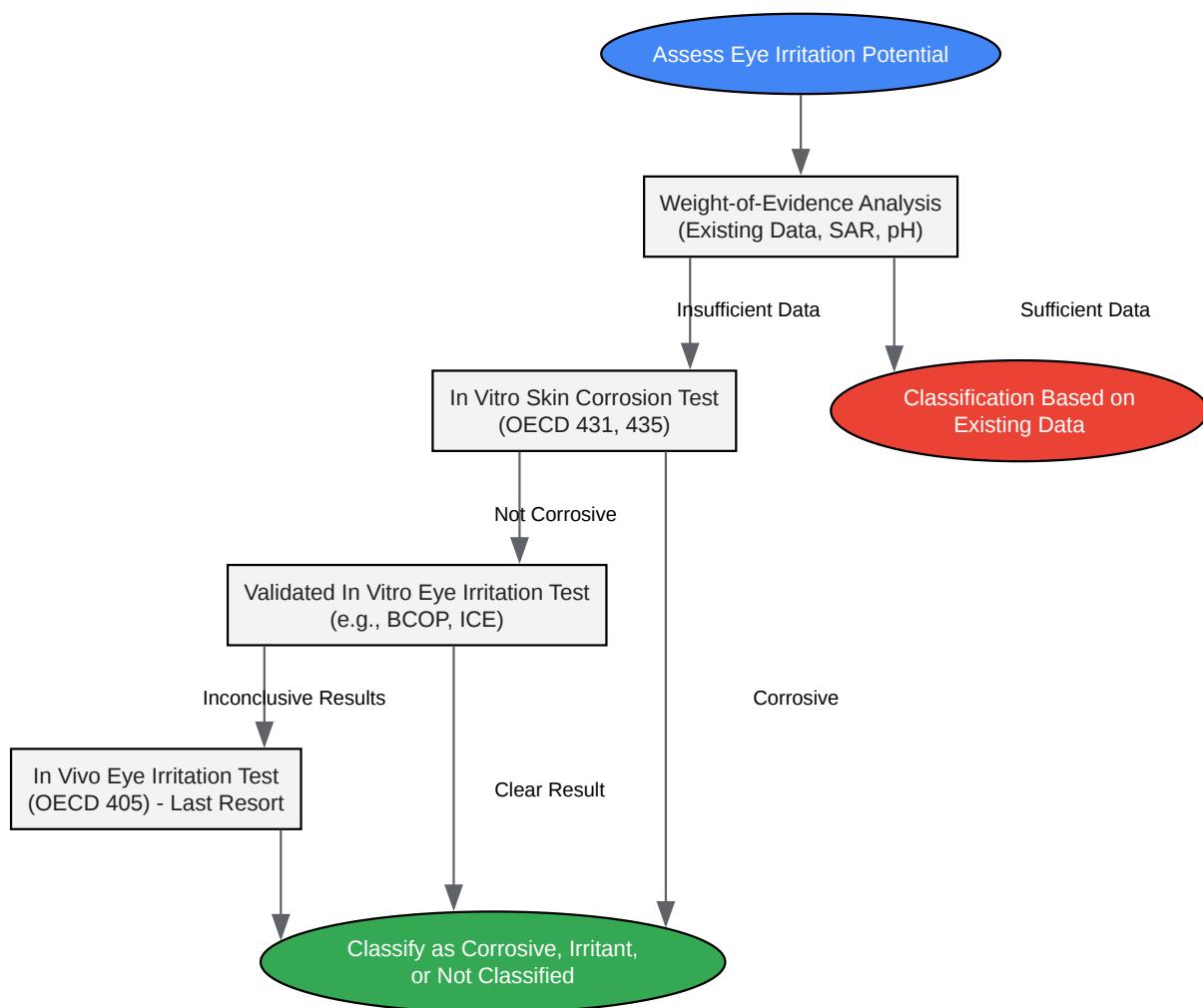
## Signaling Pathways and Experimental Workflows

Currently, there is no publicly available information on the specific signaling pathways affected by **3-(Methylsulfonyl)benzoic acid**. The primary concern is its corrosive and irritant nature. The following diagrams illustrate the general workflow for assessing the safety of a chemical substance.



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Caption: General workflow for chemical hazard identification and risk assessment.



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Caption: Tiered testing strategy for assessing eye irritation potential.

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This document is intended for informational purposes only and is not a substitute for a formal Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) provided by the manufacturer. Users should always consult the most current SDS for the specific product they are handling. The information provided is based on publicly available data and may not be exhaustive. All personnel handling this chemical should be adequately trained in safe handling procedures.

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## References

- 1. 3-(METHYLSULFONYL)BENZOIC ACID | 5345-27-7 [amp.chemicalbook.com]
- 2. Page loading... [guidechem.com]
- 3. 3-Methanesulfonylbenzoic acid | C8H8O4S | CID 220380 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. datasheets.scbt.com [datasheets.scbt.com]
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